

Application Note: Quantification of S-Ethylglutathione in Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *S-Ethylglutathione*

CAS No.: 24425-52-3

Cat. No.: B1680961

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Abstract

This application note details a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **S-Ethylglutathione** in human plasma. **S-Ethylglutathione** is a stable derivative of reduced glutathione (GSH) formed by the alkylation of the thiol group with N-ethylmaleimide (NEM). This derivatization is critical for preventing the auto-oxidation of GSH during sample collection and processing, ensuring an accurate measurement of its endogenous levels.^{[1][2][3]} The method described herein involves a straightforward sample preparation procedure using protein precipitation, followed by rapid and selective UPLC-MS/MS analysis. This method is highly suitable for clinical research and drug development applications where the assessment of oxidative stress is crucial.

Introduction

Glutathione is a key endogenous antioxidant, and the ratio of its reduced (GSH) to oxidized (GSSG) form is a critical indicator of cellular redox status and oxidative stress.^{[4][5][6]} Due to the inherent instability of GSH in biological matrices, its accurate quantification poses a significant analytical challenge.^{[4][6]} Derivatization of GSH with N-ethylmaleimide (NEM) to

form the stable **S-Ethylglutathione** adduct is a widely accepted strategy to overcome this issue.^{[2][4][7]} This application note provides a detailed protocol for the reliable quantification of **S-Ethylglutathione** in plasma, offering high sensitivity and specificity through the use of UPLC-MS/MS.

Experimental

Materials and Reagents

- **S-Ethylglutathione** (GSH-NEM) standard
- **S-Ethylglutathione-d5** (GSH-NEM-d5) as internal standard (IS)
- N-ethylmaleimide (NEM)
- Sulfosalicylic acid (SSA)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid
- Human plasma (K2EDTA)

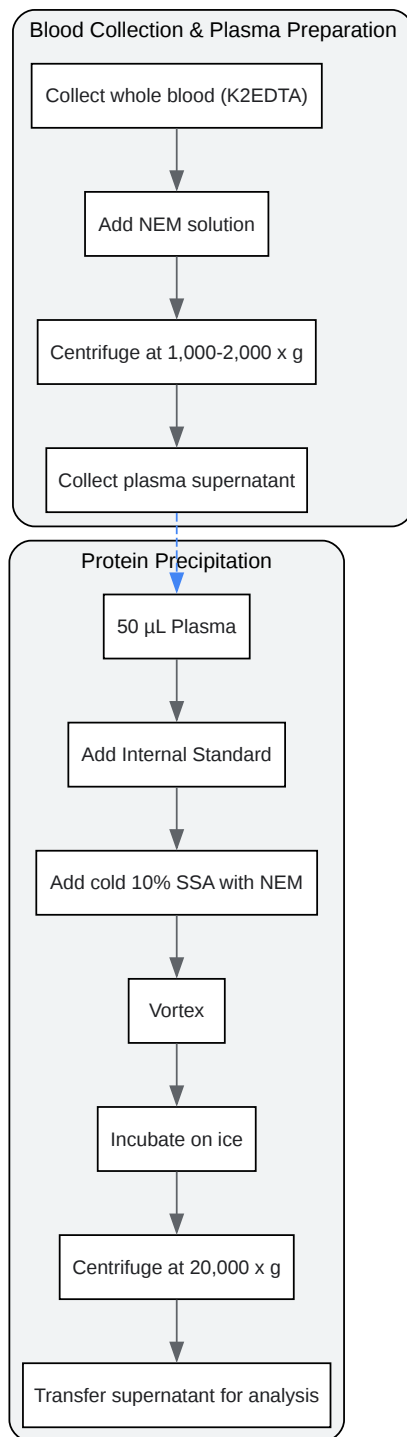
Sample Preparation

The sample preparation workflow is designed to be simple and efficient, ensuring the stability of the analyte.

- **Blood Collection and Plasma Preparation:** Collect whole blood into tubes containing K2EDTA as an anticoagulant.^[1] To prevent GSH oxidation, immediately add a solution of N-ethylmaleimide (NEM) to the whole blood to a final concentration of 2.5-10 mM.^{[2][8]} Mix gently and centrifuge at 1,000-2,000 x g for 10 minutes at 4°C to separate the plasma.^[9] The resulting plasma, now containing the stable **S-Ethylglutathione**, can be stored at -80°C until analysis.^{[4][8]}
- **Protein Precipitation:**
 - Thaw plasma samples on ice.

- In a microcentrifuge tube, add 50 μ L of plasma.
- Add 10 μ L of the internal standard working solution (**S-Ethylglutathione-d5**).
- Add 150 μ L of cold 10% (w/v) sulfosalicylic acid (SSA) in water containing 5 mM NEM to precipitate proteins.[\[4\]](#)[\[7\]](#)
- Vortex for 30 seconds.
- Incubate on ice for 10 minutes.
- Centrifuge at 20,000 x g for 20 minutes at 4°C.[\[7\]](#)
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

Figure 1: Sample Preparation Workflow

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Caption: Figure 1: Sample Preparation Workflow

LC-MS/MS Method

The analysis was performed on a UPLC system coupled to a triple quadrupole mass spectrometer.

Chromatographic Conditions:

Parameter	Condition
Column	UPLC HSS T3 1.8 μ m (2.1 x 100 mm)[10]
Mobile Phase A	0.1% Formic Acid in Water[10]
Mobile Phase B	0.1% Formic Acid in Acetonitrile[10]
Flow Rate	0.4 mL/min[10]
Gradient	2% B to 30% B in 3.5 min, then ramp to 95% B, hold for 1 min, and re-equilibrate.
Injection Volume	10 μ L[10]
Column Temp.	50°C[10]
Run Time	6 min

Mass Spectrometric Conditions:

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.0 kV
Source Temp.	150°C
Desolvation Temp.	500°C

MRM Transitions:

The MRM transitions for **S-Ethylglutathione** and its stable isotope-labeled internal standard were optimized for sensitivity and specificity.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
S-Ethylglutathione	433.3	304.4	50	30	15
(Quantifier)					
S-Ethylglutathione	433.3	175.1	50	30	20
(Qualifier)					
S-Ethylglutathione-d5	438.3	309.4	50	30	15
(Internal Standard)					

Results and Discussion

The developed LC-MS/MS method demonstrated excellent performance for the quantification of **S-Ethylglutathione** in human plasma.

Linearity and Sensitivity

The method was linear over a concentration range of 5 nM to 2000 nM. The calibration curve yielded a correlation coefficient (r^2) of >0.99. The lower limit of quantification (LLOQ) was determined to be 5 nM, with a signal-to-noise ratio greater than 10.

Table 1: Calibration Curve and LLOQ Summary

Parameter	Value
Calibration Range	5 nM - 2000 nM
Correlation Coefficient (r^2)	>0.99
Lower Limit of Quantification (LLOQ)	5 nM
Upper Limit of Quantification (ULOQ)	2000 nM

Precision and Accuracy

The intra- and inter-assay precision and accuracy were evaluated at low, medium, and high quality control (QC) concentrations. The results are summarized in Table 2. The precision (%CV) was within 15%, and the accuracy (%Bias) was within $\pm 15\%$, which is within the acceptable limits for bioanalytical method validation.[\[5\]](#)[\[6\]](#)

Table 2: Precision and Accuracy Data

QC Level	Nominal Conc. (nM)	Intra-assay %CV (n=6)	Intra-assay %Bias (n=6)	Inter-assay %CV (n=18)	Inter-assay %Bias (n=18)
Low	15	6.8%	-4.2%	8.5%	-2.9%
Medium	150	4.1%	2.5%	5.3%	3.1%
High	1500	3.5%	1.8%	4.9%	2.4%

Recovery and Matrix Effect

The extraction recovery and matrix effect were assessed to ensure the reliability of the method. The extraction recovery was consistent across all QC levels, averaging over 90%. The matrix effect was found to be minimal, with the matrix factor ranging from 0.95 to 1.05.

Table 3: Recovery and Matrix Effect Summary

QC Level	Nominal Conc. (nM)	Mean Extraction Recovery (%)	Matrix Factor
Low	15	92.5%	1.02
Medium	150	94.1%	0.98
High	1500	93.3%	0.96

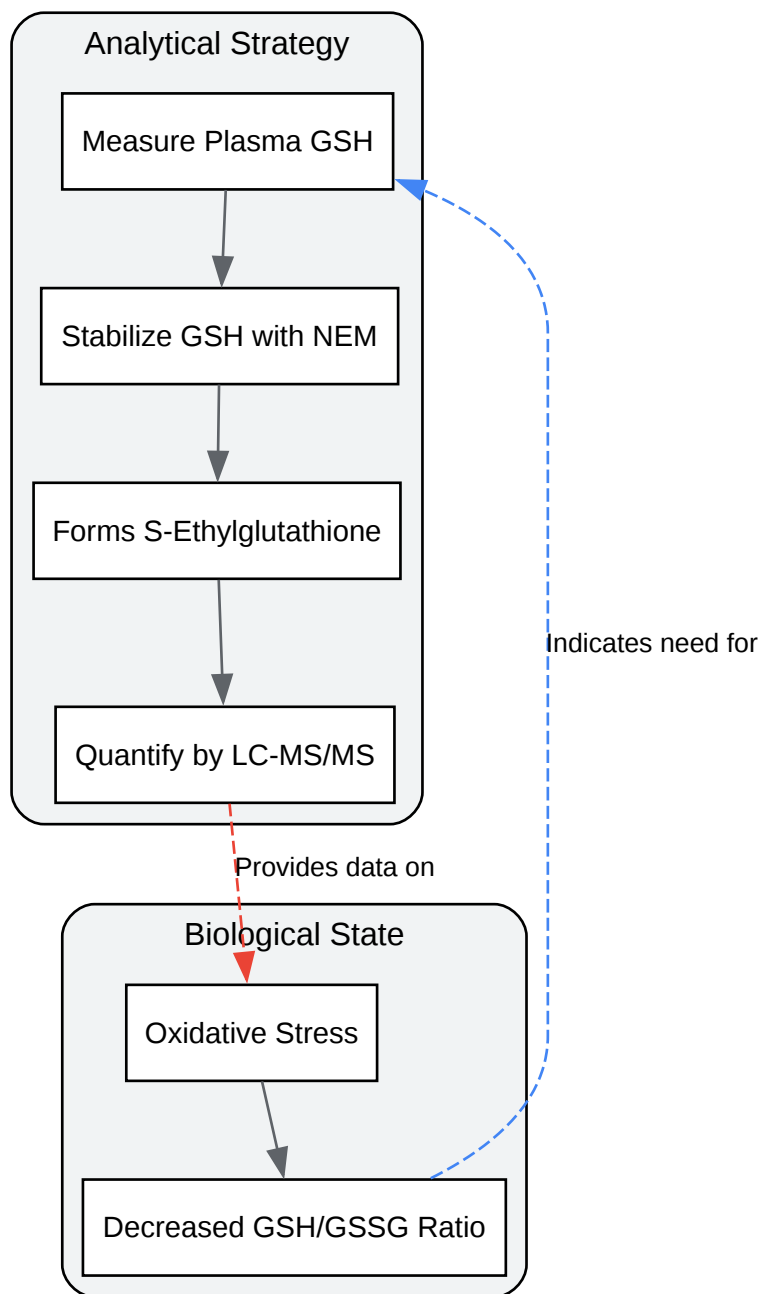
Conclusion

This application note presents a validated LC-MS/MS method for the quantification of **S-Ethylglutathione** in human plasma. The method is sensitive, specific, and reliable, with a simple and efficient sample preparation protocol. The use of N-ethylmaleimide for derivatization ensures the stability of glutathione, allowing for accurate measurement. This method is well-suited for high-throughput analysis in clinical and research settings for the assessment of oxidative stress.

Signaling Pathway and Logical Relationships

The following diagram illustrates the logical flow from biological state to analytical measurement.

Figure 2: Analytical Rationale

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Caption: Figure 2: Analytical Rationale

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